

Toxicological Profile of Endothall on Non-Target Aquatic Organisms: A Technical Guide

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Introduction

Endothall is a selective contact herbicide used for the control of submerged aquatic vegetation and algae in various water bodies.[1][2][3] Chemically, it is a dicarboxylic acid, and its herbicidal activity is primarily attributed to the endothall acid form.[1] In aquatic applications, endothall is typically formulated as either a dipotassium salt or a mono(N,N-dimethylalkylamine) salt.[4][5][6] It is crucial to distinguish between these formulations, as their toxicological profiles for non-target aquatic organisms differ significantly. The monoamine salt formulation is notably more toxic to aquatic fauna than the dipotassium salt.[4][5][7][8][9] This guide provides a comprehensive overview of the environmental fate, mechanism of action, and toxicological effects of endothall on non-target aquatic organisms, supported by quantitative data, experimental methodologies, and visual diagrams.

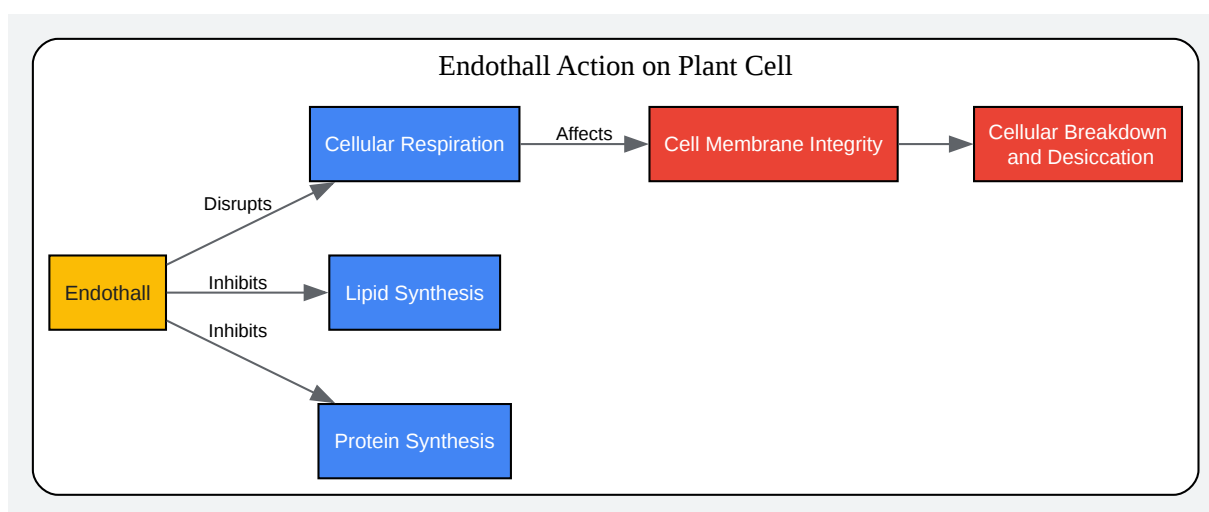
Environmental Fate and Transport

Endothall is characterized by its high water solubility and low potential for bioaccumulation in aquatic organisms.[4][5][10] The bioconcentration factor (BCF) for endothall in fish is reported to be less than 1.[10][11] It does not readily adsorb to sediments or suspended solids.[4][7] The primary mechanism of dissipation from the aquatic environment is microbial degradation.[4][7][12] The half-life of endothall in water is relatively short, typically ranging from less than a week to ten days under aerobic conditions.[4][10][12] Degradation is slower under anaerobic conditions.[4][7] The breakdown of endothall ultimately results in carbon, hydrogen, and

oxygen, with one of its initial breakdown products being glutamic acid, which is then rapidly consumed by microorganisms.[7][12]

Mechanism of Action

The precise herbicidal mode of action for endothall is not fully understood, but several mechanisms have been proposed.[4] It is known to be a contact-type, membrane-active compound.[13] The primary modes of action are believed to involve the inhibition of protein and lipid synthesis.[5][14] Endothall has been shown to interfere with mRNA metabolism, which is essential for genetic coding and subsequent protein synthesis.[4] Furthermore, it can inhibit lipid synthesis by blocking the incorporation of malonic acid into lipids.[5][14] Another proposed mechanism is the disruption of respiratory processes, leading to a collapse of the cell membrane's electrical gradient and rapid tissue desiccation.[5]



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Caption: Proposed mechanisms of action for endothall in susceptible aquatic plants.

Toxicity to Non-Target Aquatic Organisms

The toxicity of endothall to non-target aquatic life is highly dependent on the specific formulation. The dipotassium salt is generally considered to have low to moderate toxicity for

fish and invertebrates at typical application rates, while the monoamine salt is significantly more toxic.[\[4\]](#)[\[7\]](#)[\[8\]](#)

Fish

Acute toxicity studies have been conducted on various freshwater and marine fish species. The 96-hour lethal concentration (LC50) values demonstrate the disparity in toxicity between the two common endothall formulations. The dipotassium salt is considered slightly toxic to practically non-toxic to freshwater fish, whereas the monoamine salt is rated as highly to very highly toxic.[\[8\]](#)

Species	Formulation	96-hr LC50 (mg/L)	Reference
Rainbow Trout (Oncorhynchus mykiss)	Dipotassium Salt	230 - 450	[4]
Bluegill (Lepomis macrochirus)	Dipotassium Salt	343 - 450	[4]
Channel Catfish (Ictalurus punctatus)	Dipotassium Salt	>150	[4]
Walleye (Stizostedion vitreum)	Dipotassium Salt	16 - 130	[15]
Largemouth Bass (Micropterus salmoides)	Dipotassium Salt	16 - 130	[15]
Bluegill (Lepomis macrochirus)	Monoamine Salt	0.19 - 2.0	[4]
Sheepshead Minnow (Cyprinodon variegatus)	Monoamine Salt	0.19 - 2.0	[4]

Aquatic Invertebrates

Similar to fish, aquatic invertebrates exhibit varied sensitivity to different endothall formulations. The monoamine salt is considerably more toxic to invertebrates than the dipotassium salt.

Species	Formulation	Test Duration	Endpoint	Value (mg/L)	Reference
Water Flea (Daphnia magna)	Formulated Product (75-86% AI)	26 hr	EC50	46	[11]
Scud (Gammarus sp.)	Dipotassium Salt	96 hr	LC50	313	[4]
Mysid Shrimp	Monoamine Salt	96 hr	LC50	0.19 - 2.0	[4]
Water Flea (Daphnia sp.)	Monoamine Salt	96 hr	LC50	0.19 - 2.0	[4]

Amphibians

There is limited specific data available in the provided search results regarding the direct toxicological effects of endothall on amphibians. However, tadpoles have been noted as being sensitive to the dimethylalkylamine salt at concentrations ranging from 0.5 to 1.8 ppm.[\[7\]](#) The potential for indirect effects due to habitat modification and the impact of pesticide mixtures on amphibians are areas of broader concern in ecotoxicology.[\[16\]](#)[\[17\]](#)[\[18\]](#)

Non-Target Aquatic Plants and Algae

As a herbicide, endothall can impact non-target aquatic plants. Its effectiveness varies among plant species, making it selective to some degree.[\[1\]](#) However, at application rates, it can affect desirable native species, particularly pondweeds (Potamogeton spp.).[\[12\]](#) The dipotassium salt formulation is reported to be slightly to moderately toxic to various algae species.

Organism Group	Formulation	Endpoint	Value (mg/L)	Reference
Freshwater Blue-green Algae	Dipotassium Salt	LC50	>4.8	
Freshwater Diatoms	Dipotassium Salt	LC50	>3.6	
Freshwater Green Algae	Dipotassium Salt	LC50	>4.8	
Marine Diatoms	Dipotassium Salt	LC50	>9.0	

Experimental Protocols

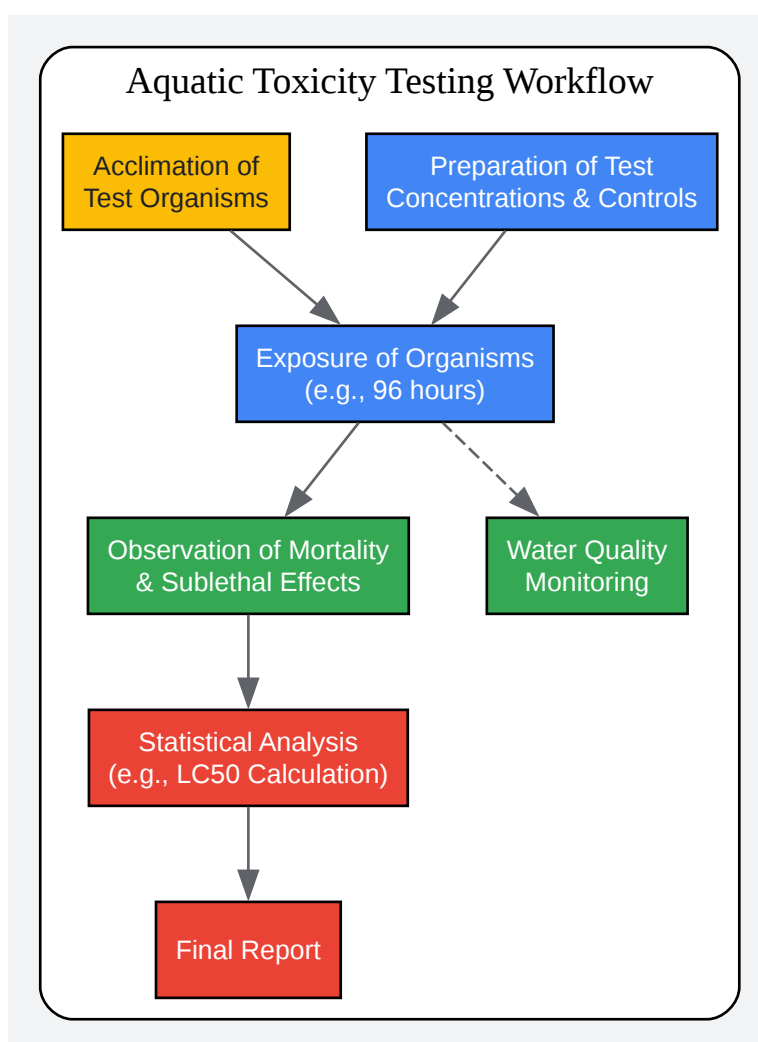
Standardized acute toxicity tests for aquatic organisms are typically conducted following guidelines from regulatory bodies like the U.S. Environmental Protection Agency (EPA) or the Organisation for Economic Co-operation and Development (OECD). The following describes a generalized workflow for such an experiment.

Objective: To determine the acute toxicity (e.g., 96-hour LC50) of a substance to a model aquatic organism (e.g., Rainbow Trout).

Methodology:

- **Test Organisms:** A specified number of healthy, laboratory-acclimated organisms of a uniform size and age are used for each test concentration and control group.
- **Test Substance:** The test substance (e.g., dipotassium salt of endothall) is dissolved in dilution water to create a series of test concentrations. A control group with only dilution water is also prepared.
- **Exposure:** Organisms are randomly assigned to test chambers containing the different concentrations of the test substance or the control. The test is typically conducted under static or flow-through conditions for a set duration (e.g., 96 hours).

- **Observations:** Mortality and any sublethal effects (e.g., abnormal behavior) are recorded at regular intervals (e.g., 24, 48, 72, and 96 hours).
- **Water Quality:** Parameters such as temperature, pH, and dissolved oxygen are monitored throughout the experiment to ensure they remain within an acceptable range.
- **Data Analysis:** The concentration-response data are statistically analyzed (e.g., using probit analysis) to calculate the LC50 value, which is the concentration estimated to be lethal to 50% of the test organisms over the specified period.



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Caption: A generalized workflow for an acute aquatic toxicity bioassay.

Conclusion

The toxicological impact of endothall on non-target aquatic organisms is primarily dictated by its formulation. The dipotassium salt, at recommended application rates, presents a lower risk to fish and aquatic invertebrates.[4][7] In contrast, the monoamine salt is significantly more toxic and its use is discouraged in areas where fisheries are an important resource.[4][7] Endothall's rapid degradation in the aquatic environment and low potential for bioaccumulation mitigate long-term exposure risks.[1][4][10] However, as a broad-spectrum herbicide, it can impact non-target aquatic plants, which may lead to indirect effects on the aquatic ecosystem through habitat alteration.[4] Careful consideration of the formulation and application rates is essential to minimize adverse effects on non-target aquatic life.

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